

MCC-134 Technical Support Center: Thermocouple Grounding and Noise Reduction

Author: BenchChem Technical Support Team. Date: December 2025



This technical support guide provides researchers, scientists, and drug development professionals with detailed information on how to properly ground thermocouples and mitigate errors when using the **MCC-134** Thermocouple Measurement HAT for Raspberry Pi.

Frequently Asked Questions (FAQs)

Q1: What are the most common sources of error when using thermocouples with the **MCC-134**?

A1: Several factors can contribute to thermocouple measurement errors with the MCC-134. These include electrical noise, improper grounding, and thermal gradients across the HAT.[1][2] [3] Electrical noise can be introduced from various sources, such as power lines and rotating equipment.[1][4] Thermal gradients, influenced by the Raspberry Pi's processor load and ambient temperature fluctuations, can also impact the accuracy of the cold junction compensation.[1]

Q2: What is the difference between grounded and ungrounded thermocouples, and which should I use with the **MCC-134**?

A2: The key difference lies in the construction of the thermocouple tip:

• Grounded Thermocouples: The thermocouple junction is welded to the protective metal sheath. This provides a faster response time to temperature changes. However, they are more susceptible to electrical noise and ground loops.[5][6][7]



 Ungrounded Thermocouples: The thermocouple junction is isolated from the protective sheath. This makes them less prone to electrical noise and is generally recommended for applications where the thermocouple may come into contact with a conductive surface, which is common in many research and industrial settings.[5][6][7]

For most applications with the **MCC-134**, especially in environments with potential electrical noise, ungrounded thermocouples are the preferred choice to minimize the risk of ground loops and common-mode voltage errors.[6][8]

Q3: Should I use shielded or unshielded thermocouple extension wires?

A3: Using shielded thermocouple extension wire is highly recommended to protect the low-level thermocouple signal from electromagnetic interference (EMI) and radio frequency interference (RFI).[9] The shield acts as a barrier against electrical noise.[3][4]

Q4: How do I properly connect a shielded thermocouple to the MCC-134?

A4: To be effective, the shield of the thermocouple wire should be connected to ground at one end only.[10] This prevents the formation of ground loops, which can induce noise in the signal. [10] It is generally recommended to connect the shield to the ground of the measurement instrument, in this case, a ground pin on the Raspberry Pi's GPIO header.

Troubleshooting Guides

Problem: My temperature readings are noisy or erratic.

This is a common issue that can often be resolved by addressing sources of electrical noise.

Experimental Protocol to Identify and Mitigate Noise:

- Baseline Measurement: With your experiment running, record the temperature readings from the MCC-134 for a period to establish a baseline of the noisy behavior.
- Power Down Surrounding Equipment: Sequentially power down any nearby equipment that could be a source of EMI, such as motors, pumps, or fluorescent lights. Observe if the noise in the thermocouple readings decreases after each piece of equipment is turned off.
- Implement Shielding and Grounding:



- If you are not already using shielded thermocouple wire, replace the unshielded wire.
- Ensure the shield of the thermocouple wire is connected to a ground pin on the Raspberry Pi.
- Verify that the shield is connected at only one end.
- Twist the Thermocouple Wires: If you are using unshielded wires, twisting them together can help to cancel out electromagnetic interference.[1][4][10]
- Re-evaluate: After implementing these changes, repeat the temperature measurement and compare it to the baseline to assess the improvement.

Problem: I am seeing a "Common Mode Error" from the MCC-134.

A common mode error indicates that there is a voltage difference between the thermocouple inputs and the **MCC-134**'s ground that exceeds the device's limits. This is often caused by improper grounding.

Troubleshooting Steps:

- Check for Ground Loops: A ground loop can occur if the thermocouple is grounded at the
 measurement point and the MCC-134 is also grounded, creating a path for current to flow.[4]
 [11]
 - If using a grounded thermocouple that is in contact with a conductive, grounded surface, consider switching to an ungrounded thermocouple.
 - Ensure the shield of your thermocouple wire is grounded at a single point.
- Use an Ungrounded Thermocouple: As a primary solution, employing an ungrounded thermocouple will electrically isolate the measurement junction and prevent the formation of ground loops.[6][7]

Data Presentation



Thermocouple Type	Response Time	Noise Immunity	Ground Loop Risk	Recommended Use with MCC- 134
Grounded	Faster[5][7]	Lower[5][7]	Higher[7]	Not generally recommended, use with caution.
Ungrounded	Slower[5][7]	Higher[5][7]	Lower[7]	Recommended for most applications.
Exposed	Fastest[5]	Lowest[5]	High	Not recommended for most applications due to susceptibility to noise and corrosion.

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- To cite this document: BenchChem. [MCC-134 Technical Support Center: Thermocouple Grounding and Noise Reduction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10825966#how-to-properly-ground-thermocouples-to-avoid-errors-with-the-mcc-134]

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